

# physical properties of 2,2'-Dibromo-5,5'-dinitrobiphenyl

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## Compound of Interest

Compound Name: 2,2'-Dibromo-5,5'-dinitrobiphenyl

Cat. No.: B1355337

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## Technical Guide: 2,2'-Dibromo-5,5'-dinitrobiphenyl

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2,2'-Dibromo-5,5'-dinitrobiphenyl** is a halogenated and nitrated aromatic compound. Its structure, featuring a biphenyl core with bromine and nitro functional groups, suggests its potential as a versatile building block in organic synthesis. The electron-withdrawing nature of the nitro groups and the presence of bromine atoms at the 2,2'-positions can influence its chemical reactivity and potential biological activity. This guide provides a summary of the available information on its physical properties, a generalized synthesis protocol, and a logical workflow for its preparation and purification.

It is important to note that specific experimental data for **2,2'-Dibromo-5,5'-dinitrobiphenyl** (CAS No. 52026-22-9) is limited in publicly available literature. Therefore, this guide also includes data from closely related isomers to provide a comparative context for its potential characteristics.

### Core Physical Properties

Quantitative data for **2,2'-Dibromo-5,5'-dinitrobiphenyl** is not readily available. The following table presents the physical properties of related dinitrobiphenyl isomers to serve as a

reference.

Property	4,4'-Dibromo-2,2'-dinitrobiphenyl[1]	2,2'-Dinitrobiphenyl[2]
CAS Number	91371-12-9	2436-96-6
Molecular Formula	C <sub>12</sub> H <sub>6</sub> Br <sub>2</sub> N <sub>2</sub> O <sub>4</sub>	C <sub>12</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	402.00 g/mol	244.20 g/mol
Appearance	Solid	Light yellow to beige crystalline powder
Melting Point	145-150 °C	124-126 °C
Boiling Point	452.9 ± 40.0 °C (Predicted)	Not available
Density	1.907 ± 0.06 g/cm <sup>3</sup> (Predicted)	Not available
Solubility	Not specified	Soluble in organic solvents

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2,2'-Dibromo-5,5'-dinitrobiphenyl** is not available in the reviewed literature. However, a plausible synthetic route can be extrapolated from the general methods used for synthesizing similar dinitrobiphenyl compounds, primarily through an Ullmann coupling reaction.

## Generalized Synthesis of Dinitrobiphenyls via Ullmann Coupling

The Ullmann reaction is a classic method for the synthesis of biaryls, involving the copper-mediated coupling of two aryl halides. For the synthesis of a dinitrobiphenyl, a suitable starting material would be a bromonitrobenzene derivative.

Reaction Scheme:

A generalized reaction scheme for the synthesis of a dibromo-dinitrobiphenyl via Ullmann coupling would involve the dimerization of a dibromonitrobenzene precursor in the presence of

a copper catalyst.

#### Materials:

- A suitable bromonitrobenzene precursor (e.g., 1-bromo-2-chloro-5-nitrobenzene or 1,2-dibromo-4-nitrobenzene)
- Copper powder or copper bronze
- High-boiling point solvent (e.g., dimethylformamide (DMF), nitrobenzene, or sand as a solid support)
- Inert atmosphere (e.g., Nitrogen or Argon)

#### Procedure (General Steps):

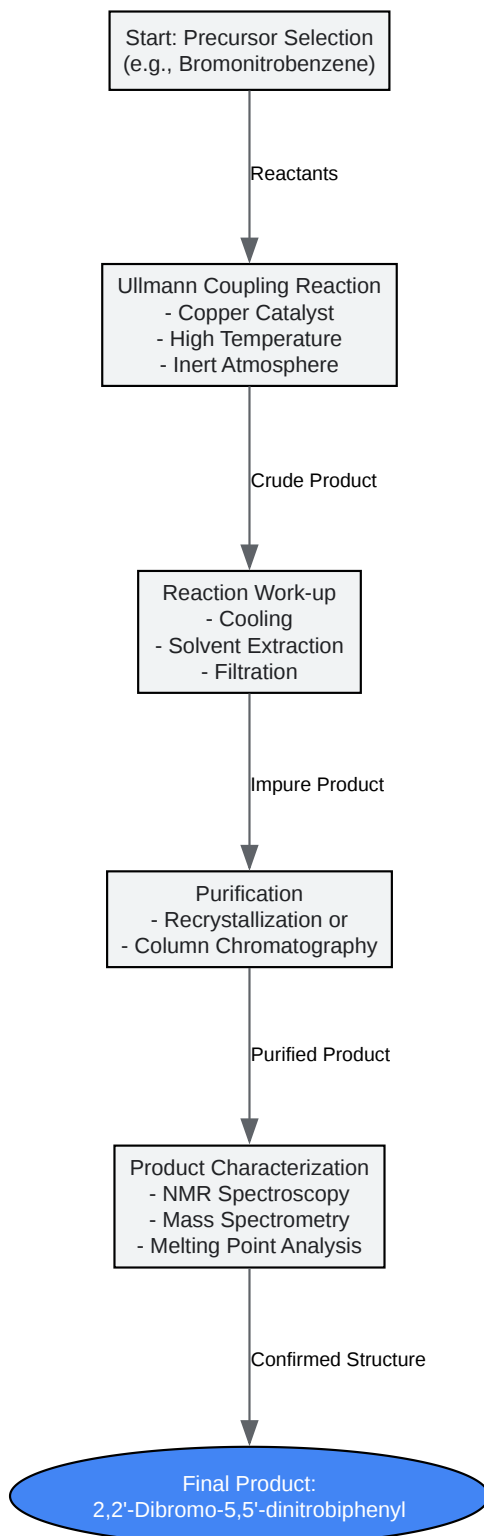
- **Reactant Preparation:** The bromonitrobenzene precursor is mixed with a stoichiometric excess of copper powder in a suitable reaction vessel.
- **Reaction Conditions:** The mixture is heated to a high temperature (typically  $> 200\text{ }^{\circ}\text{C}$ ) in a high-boiling point solvent or in a solid-state reaction with sand. The reaction is carried out under an inert atmosphere to prevent oxidation of the copper catalyst.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) to observe the consumption of the starting material and the formation of the product.
- **Work-up:** After the reaction is complete, the mixture is cooled to room temperature. The crude product is then extracted from the reaction mixture using an appropriate organic solvent. The copper residues are removed by filtration.
- **Purification:** The crude product is purified using standard techniques such as recrystallization from a suitable solvent (e.g., ethanol or a mixture of solvents) or column chromatography on silica gel.

## Mandatory Visualizations

## Synthesis and Purification Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of a dinitrobiphenyl compound, based on the Ullmann coupling reaction and standard laboratory procedures.

## Generalized Synthesis and Purification Workflow

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## Generalized Synthesis and Purification Workflow

## Conclusion

**2,2'-Dibromo-5,5'-dinitrobiphenyl** represents a potentially valuable, yet undercharacterized, chemical entity. While specific experimental data on its physical properties and synthesis are scarce, established methodologies for related compounds provide a solid foundation for its preparation and handling. The generalized protocols and workflows presented in this guide are intended to serve as a starting point for researchers interested in exploring the chemistry and potential applications of this and similar molecules. Further research is necessary to fully elucidate the specific properties and potential utility of **2,2'-Dibromo-5,5'-dinitrobiphenyl** in drug development and materials science.

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## References

- 1. 4,4'-dibromo-2,2'-dinitrobiphenyl | 91371-12-9 [m.chemicalbook.com]
- 2. 2,2'-Dinitrobiphenyl | C<sub>12</sub>H<sub>8</sub>N<sub>2</sub>O<sub>4</sub> | CID 75529 - PubChem [pubchem.ncbi.nlm.nih.gov]
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